

Safeguarding Your Research: A Comprehensive Guide to Handling 5-Bromosalicylic Acid

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Compound of Interest

Compound Name: 5-Bromosalicylic acid

Cat. No.: B146069

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For researchers, scientists, and professionals in drug development, the safe handling of chemical reagents is paramount. This guide provides essential, immediate safety and logistical information for the proper use and disposal of **5-Bromosalicylic acid**, ensuring a secure laboratory environment and compliance with regulatory standards. By providing procedural, step-by-step guidance, we aim to be your preferred source for laboratory safety and chemical handling information.

Essential Safety Information at a Glance

5-Bromosalicylic acid is a compound that requires careful handling due to its potential health hazards. It is known to be an irritant to the skin, eyes, and respiratory system.^[1] Adherence to proper personal protective equipment (PPE) protocols is mandatory to prevent exposure.

Quantitative Data Summary

While specific occupational exposure limits such as Threshold Limit Value (TLV) or Permissible Exposure Limit (PEL) have not been established for **5-Bromosalicylic acid**, the following data provides a quantitative overview of its properties and known toxicity. The absence of defined exposure limits underscores the need for stringent adherence to safety protocols.

Property	Value	Source
Molecular Formula	C ₇ H ₅ BrO ₃	[2][3]
Molecular Weight	217.02 g/mol	[2][3]
Appearance	White to off-white crystalline powder	[1]
Melting Point	159 - 162 °C	[4]
Acute Toxicity (Oral)	No data available	[4]
Acute Toxicity (Dermal)	No data available	
Acute Toxicity (Inhalation)	No data available	
Acute Toxicity (Intravenous)	LD50 (Mouse): 100 mg/kg	[1]
GHS Hazard Statements	H315: Causes skin irritation	[2]
H319: Causes serious eye irritation	[2]	
H335: May cause respiratory irritation	[2]	

Operational Plan: Step-by-Step Handling Protocol

A systematic approach to handling **5-Bromosalicylic acid** is crucial to minimize risk. The following protocol outlines the necessary steps from preparation to cleanup.

Engineering Controls and Preparation

- Ventilation: Always handle **5-Bromosalicylic acid** in a well-ventilated area.[5] Use of a chemical fume hood is strongly recommended to keep airborne levels to a minimum.[1]
- Designated Area: Designate a specific area for handling this chemical to prevent cross-contamination.
- Emergency Equipment: Ensure that an eyewash station and safety shower are readily accessible.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **5-Bromosalicylic acid**:

- Eye Protection: Wear chemical safety goggles or a face shield.[3][5]
- Skin Protection: A lab coat and chemical-resistant gloves (e.g., nitrile) are required.[1][5]
- Respiratory Protection: For operations that may generate dust, a NIOSH-approved N95 dust mask or a respirator with a particulate filter is necessary.[5]

Handling Procedure

- Avoid Dust Formation: Handle the solid material carefully to avoid generating dust.[5]
- Weighing: If weighing the powder, do so in a fume hood or a ventilated balance enclosure.
- Solution Preparation: When preparing solutions, add the solid to the solvent slowly to avoid splashing.
- Storage: Keep the container tightly closed when not in use and store in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents.[1][5]

Spill and Cleanup

In the event of a small spill:

- Evacuate and Ventilate: If a significant amount of dust is generated, evacuate the immediate area and ensure adequate ventilation.
- Containment: Prevent the spread of the spilled material.
- Cleanup: Carefully sweep or vacuum the spilled solid material, avoiding dust generation. Place the collected material into a suitable, labeled container for disposal.
- Decontamination: Clean the spill area thoroughly with a suitable solvent (e.g., soap and water).

Disposal Plan: Managing 5-Bromosalicylic Acid Waste

Proper disposal of **5-Bromosalicylic acid** and its contaminated materials is critical to protect the environment and comply with regulations.

Waste Segregation and Collection

- **Solid Waste:** Collect surplus and non-recyclable **5-Bromosalicylic acid** in a designated, clearly labeled, and sealed container.
- **Contaminated Materials:** Any materials that have come into contact with the chemical, such as gloves, weighing paper, and paper towels, should be considered contaminated and collected in the same designated waste container.

Container Labeling

All waste containers must be accurately labeled with:

- The full chemical name: "**5-Bromosalicylic acid**"
- Appropriate hazard warnings (e.g., "Irritant")
- The date of waste generation

Storage Pending Disposal

Store the sealed waste container in a cool, dry, and well-ventilated area, away from incompatible materials. The storage area should be secure and accessible only to authorized personnel.

Final Disposal

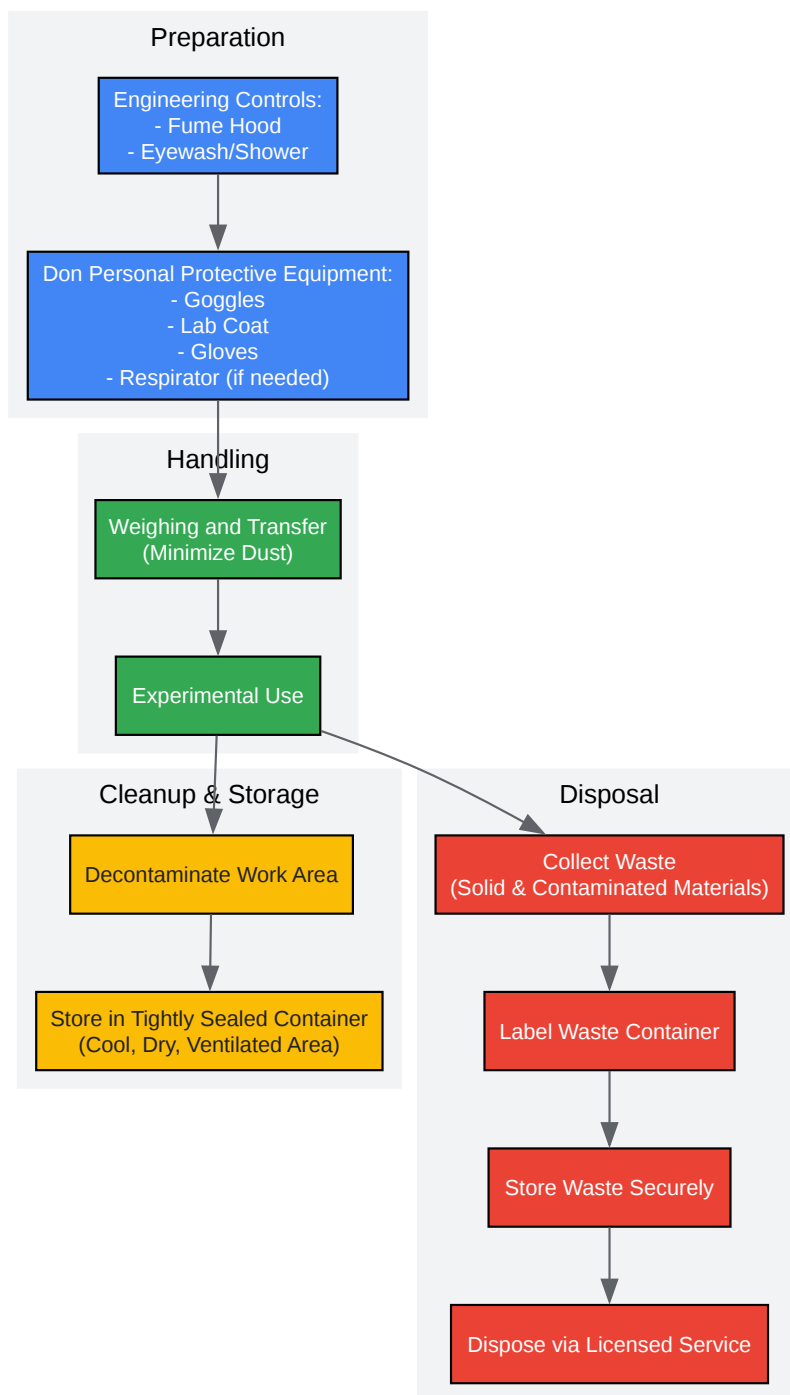
- **Professional Disposal Service:** The primary recommended method of disposal is through a licensed professional waste disposal service. The material may be sent to a licensed chemical destruction plant or disposed of by controlled incineration with flue gas scrubbing.

- **Regulatory Compliance:** Always consult and adhere to all federal, state, and local regulations when disposing of this substance.

Process Visualization

To provide a clear, at-a-glance understanding of the handling and disposal workflow, the following diagram illustrates the logical steps involved.

Workflow for Handling and Disposal of 5-Bromosalicylic Acid

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Caption: A flowchart outlining the procedural steps for the safe handling and disposal of **5-Bromosalicylic acid**.

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